

Using Oridonin as a Chemical Probe in Cell Signaling: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Oridonin, a natural diterpenoid isolated from the plant Rabdosia rubescens, has emerged as a potent chemical probe for investigating cellular signaling pathways.[1] Its broad-spectrum anticancer effects are attributed to its ability to target multiple oncogenic proteins.[1] The mechanism of action primarily involves a Michael addition reaction between the α,β -unsaturated ketone moiety of Oridonin and cysteine residues on its target proteins.[1] This covalent modification can directly interfere with protein activity or induce protein aggregation and degradation.[1] These characteristics make Oridonin a valuable tool for studying complex signaling networks involved in cancer and other diseases.

This document provides detailed application notes and experimental protocols for utilizing Oridonin as a chemical probe in cell signaling research.

Data Presentation: Quantitative Activity of Oridonin

The following tables summarize the quantitative data on the effects of Oridonin on various cancer cell lines.



Cell Line	Cancer Type	Parameter	Value	Reference
HGC-27	Gastric Cancer	LDH Release (24h)	22.94% (control) to 52.68% (20 μg/mL)	[2]
НСТ8	Colon Cancer	Apoptosis Induction	Dose-dependent increase	[3]
HCT116	Colon Cancer	Apoptosis Induction	Dose-dependent increase	[3]
4T1	Breast Cancer	IC50 (in vitro)	Not specified, but inhibits growth	[4]
HeLa	Cervical Carcinoma	Apoptosis Induction	Yes	[5]
L929	Fibrosarcoma	G2/M Arrest	Yes	[5]

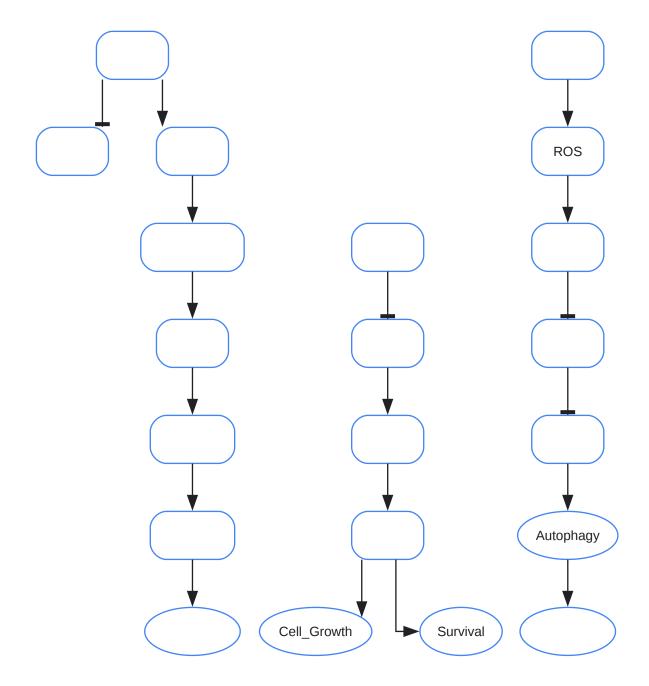
Signaling Pathways Modulated by Oridonin

Oridonin has been shown to modulate several key signaling pathways implicated in cell proliferation, survival, and apoptosis.

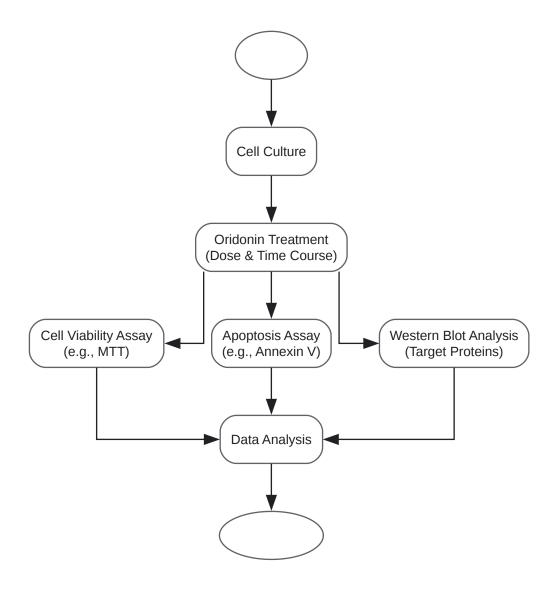
Apoptosis Induction

Oridonin induces apoptosis in various cancer cells through both intrinsic and extrinsic pathways.[2][3][6] It can upregulate the expression of pro-apoptotic proteins like Bax, Apaf-1, and cytochrome c, while downregulating the anti-apoptotic protein Bcl-2.[2] This leads to the activation of caspase-3 and subsequent PARP cleavage, culminating in programmed cell death.[2][3]









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